

"2-(4-Bromophenyl)isothiazolidine 1,1-dioxide"

CAS number 71703-16-7

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)isothiazolidine
1,1-dioxide

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An In-Depth Technical Guide to 2-(Aryl)isothiazolidine 1,1-dioxides with a Focus on 2-(4-Bromophenyl)isothiazolidine 1,1-dioxide

Disclaimer: Publicly available scientific literature containing in-depth experimental and biological data specifically for **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide** (CAS 71703-16-7) is limited. This guide provides a comprehensive overview of the broader class of 2-(Aryl)isothiazolidine 1,1-dioxides, drawing on available data for the target compound and related analogues to offer insights for researchers, scientists, and drug development professionals.

Introduction

Isothiazolidine 1,1-dioxides, also known as γ -sultams, are a class of saturated five-membered heterocyclic compounds containing a sulfonamide group within the ring. This scaffold has garnered interest in medicinal chemistry due to its potential as a bioisostere for various functional groups and its presence in molecules with diverse biological activities. The aryl substituent at the 2-position provides a key point for structural modification to modulate physicochemical properties and biological targets. This guide focuses on the synthesis, properties, and potential applications of this chemical class, with specific available data for the 4-bromo-substituted analogue.

Physicochemical Properties

The fundamental physicochemical properties of **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide** are summarized below. These properties are crucial for its handling, formulation, and interpretation of biological data.

Property	Value	Reference
CAS Number	71703-16-7	N/A
Molecular Formula	C ₉ H ₁₀ BrNO ₂ S	[1][2]
Molecular Weight	276.15 g/mol	[1][2]
Appearance	Solid	[3][4]
Purity	≥95% - 96%	[4][5]
Canonical SMILES	C1CS(=O) (=O)N(C1)C2=CC=C(C=C2)Br	[4]
InChI Key	LYQGSNNXYJBLO- UHFFFAOYSA-N	[4]
MDL Number	MFCD09933347	[1][3]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide** was not found in the reviewed literature, general methods for the synthesis of the isothiazolidine 1,1-dioxide core are documented. A common approach involves the aza-Michael addition to an activated vinylsulfonamide precursor.

General Experimental Protocol: Aza-Michael Addition for the Synthesis of 2-(Aryl)isothiazolidine 1,1-dioxides

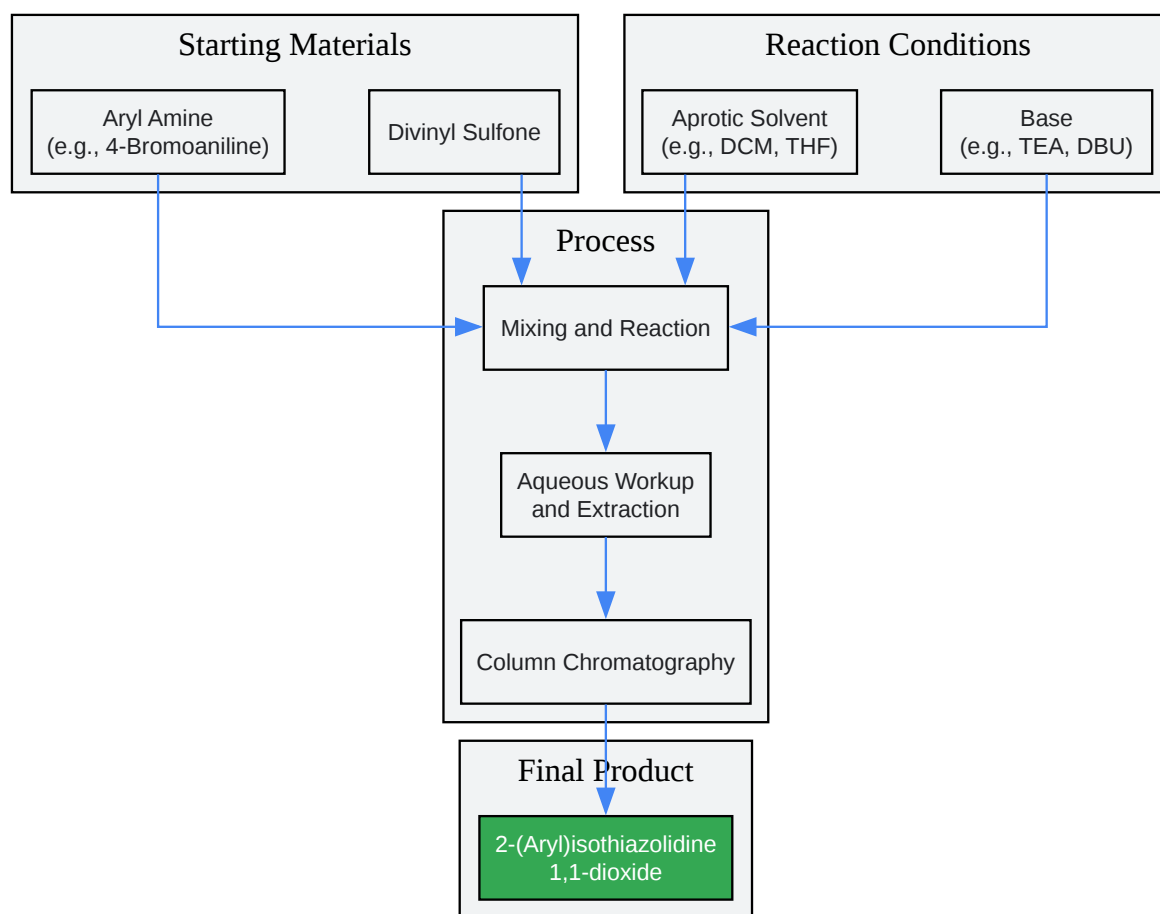
This protocol is a generalized procedure based on the synthesis of related isothiazolidine 1,1-dioxides and may require optimization for the specific synthesis of **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide**.

Materials:

- Aryl amine (e.g., 4-bromoaniline)
- Divinyl sulfone or a suitable precursor
- Aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, DBU)

Procedure:

- To a solution of the aryl amine (1.0 eq) in the chosen aprotic solvent, add the base (1.1 eq).
- Slowly add divinyl sulfone (1.0 eq) to the reaction mixture at room temperature.
- Stir the reaction mixture at room temperature or with gentle heating (e.g., 40-60 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired 2-(Aryl)isothiazolidine 1,1-dioxide.



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Generalized synthetic workflow for 2-(Aryl)isothiazolidine 1,1-dioxides.

Biological Activity and Potential Applications

Specific biological data for **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide** is not readily available. However, studies on the broader class of isothiazolidine 1,1-dioxides and related thiazolidinone derivatives have revealed a range of biological activities, suggesting potential therapeutic applications.

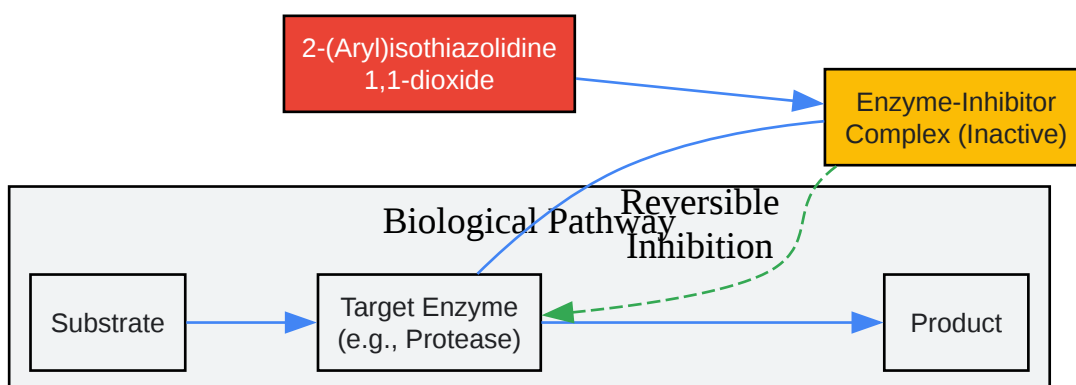
Derivatives of the isothiazolidine 1,1-dioxide scaffold have been investigated for their potential as:

- Antiproliferative Agents: Certain isothiazoloisoxazole 1,1-dioxides have demonstrated low micromolar activity against human breast carcinoma cell lines.[2]
- Enzyme Inhibitors: Some N-arylbenzothiazolidinone 1,1-dioxides are potent and selective inhibitors of human leukocyte elastase and chymotrypsin.[3]
- Antimicrobial Agents: While some studies on 1,2-benzisothiazolin-3-one derivatives showed antimicrobial activity, their corresponding 1,1-dioxide derivatives were found to be inactive.[6] This highlights that the oxidation state of the sulfur atom can be critical for certain biological activities.

The related thiazolidinone scaffold is known for a wider range of activities, including antidiabetic, anti-inflammatory, and anticancer effects.[7][8]

Hypothetical Mechanism of Action: Enzyme Inhibition

Based on the activity of related compounds as enzyme inhibitors, a potential mechanism of action for some 2-(Aryl)isothiazolidine 1,1-dioxides could involve the competitive binding to the active site of a target enzyme, thereby inhibiting its function.



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Conceptual diagram of a potential enzyme inhibition mechanism.

Safety and Handling

According to available safety data sheets, **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide** is associated with the following hazards:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)[3]

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, lab coat) and working in a well-ventilated area, are recommended when handling this compound.[3]

Conclusion and Future Directions

2-(4-Bromophenyl)isothiazolidine 1,1-dioxide belongs to a class of heterocyclic compounds with potential for further investigation in drug discovery and development. While specific biological data for this compound is lacking, the broader family of isothiazolidine 1,1-dioxides has shown promise as antiproliferative agents and enzyme inhibitors.

Future research should focus on:

- Developing and publishing detailed synthetic protocols for **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide**.
- Screening this compound against a variety of biological targets to identify potential therapeutic applications.
- Conducting structure-activity relationship (SAR) studies by synthesizing and evaluating a library of related analogues to optimize for potency and selectivity.

This technical guide serves as a starting point for researchers interested in exploring the potential of **2-(4-Bromophenyl)isothiazolidine 1,1-dioxide** and the wider class of 2-(Aryl)isothiazolidine 1,1-dioxides.

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